

# Essential Guide to the Safe Disposal of (R)-HTS-3

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## Compound of Interest

Compound Name: (R)-HTS-3  
Cat. No.: B10830602

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For researchers and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This document provides a comprehensive, step-by-step guide for the proper disposal of **(R)-HTS-3**, a potent and selective inhibitor of lysophosphatidylcholine acyltransferase 3 (LPCAT3). Adherence to these procedures is critical for personnel safety and environmental compliance.

**(R)-HTS-3** is a research chemical and should be handled by trained professionals only. This product is not for human or veterinary use.[1]

## Key Compound Information

A summary of the essential physical and chemical properties of **(R)-HTS-3** is provided below. This information is vital for understanding the compound's characteristics during handling and disposal.

Property	Value
Formal Name	N-[(2R)-2-(dimethylamino)-2-phenylethyl]-3,5-difluoro-benzamide
CAS Number	2771208-83-2[1][2][3]
Molecular Formula	C <sub>17</sub> H <sub>18</sub> F <sub>2</sub> N <sub>2</sub> O[1][3]
Formula Weight	304.3 g/mol [1]
Purity	≥98%[1]
Formulation	A 10 mg/ml solution in ethanol[1]
Solubility	Ethanol: 10 mg/ml[1]
Storage	-20°C[1]

## Immediate Safety and Handling Protocols

Before beginning any disposal procedure, it is crucial to wear appropriate personal protective equipment (PPE). All handling of **(R)-HTS-3** should be conducted in a well-ventilated area, preferably within a chemical fume hood.

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Safety glasses with side shields or chemical goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: Laboratory coat.

In the event of accidental exposure, follow these first-aid measures and seek immediate medical attention:

- If Inhaled: Move to fresh air.
- In Case of Skin Contact: Immediately wash with soap and plenty of water.
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.

- If Swallowed: Do not induce vomiting. Rinse mouth with water.

## Step-by-Step Disposal Procedure

The primary method for the disposal of **(R)-HTS-3** and its contaminated materials is through a licensed professional waste disposal service. Do not attempt to dispose of this chemical down the drain or in regular trash.

- Waste Segregation:
  - Solid Waste: Collect all solid waste contaminated with **(R)-HTS-3**, including unused product, empty vials, contaminated labware (e.g., weighing boats, pipette tips), and contaminated PPE, in a designated and clearly labeled hazardous waste container.[4]
  - Liquid Waste: Collect any solutions containing **(R)-HTS-3** in a separate, compatible, and clearly labeled hazardous waste container.[4] Do not mix with other incompatible waste streams.
- Container Management:
  - Use only approved, sealable, and non-reactive containers for waste collection.[4][5]
  - Ensure containers are in good condition and are properly closed when not in use.[5][6]
  - Label the waste container clearly with "**(R)-HTS-3** Waste," "Hazardous Waste," and any other identifiers required by your institution's Environmental Health and Safety (EHS) department.[4][5][6]
- Storage of Waste:
  - Store the hazardous waste container in a designated, well-ventilated, and secure area away from incompatible materials.
  - Follow your institution's guidelines for the maximum allowable accumulation time for hazardous waste.
- Arranging for Disposal:

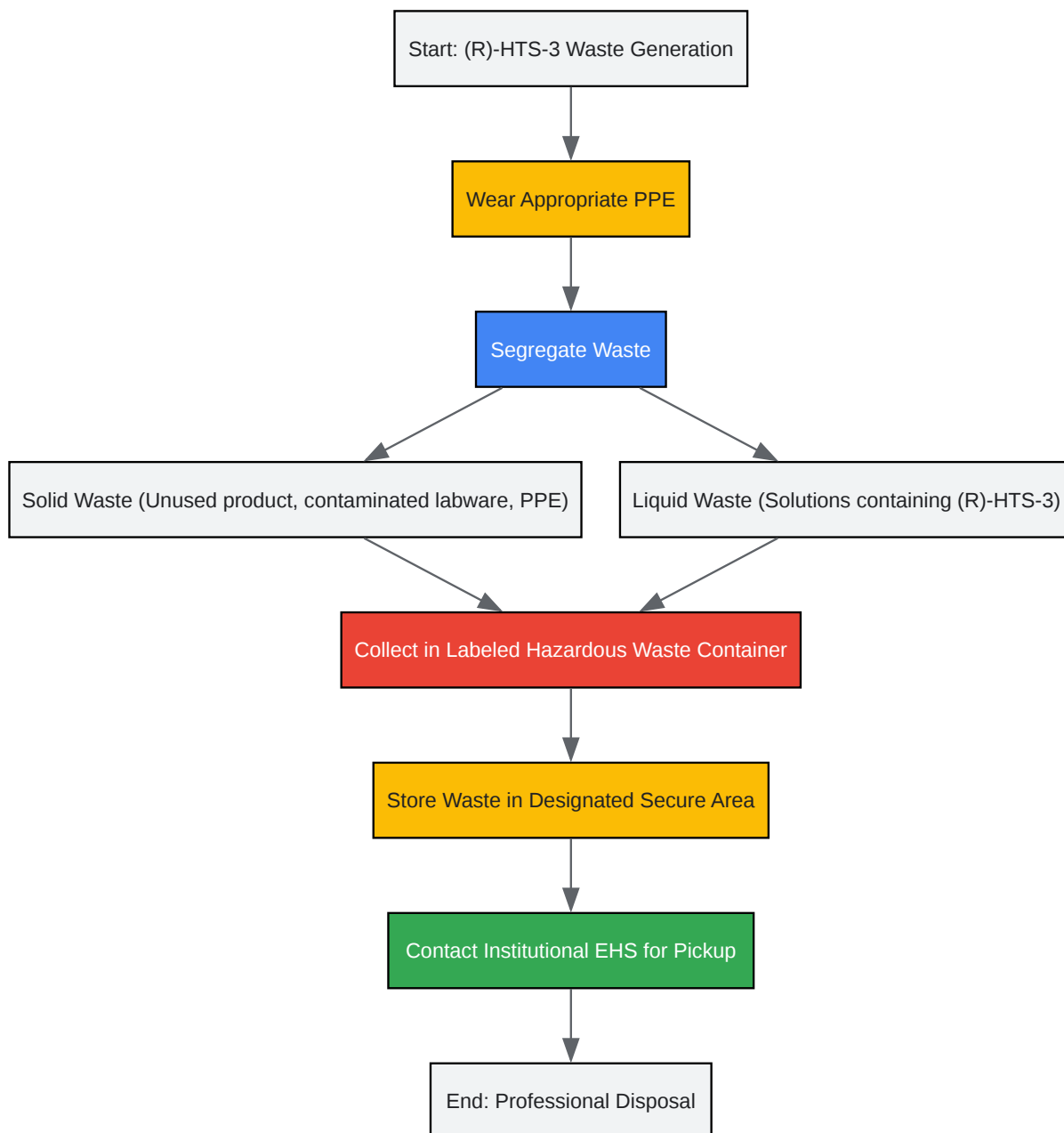
- Contact your institution's EHS department to schedule a pickup for the hazardous waste.
- Provide them with all necessary information about the waste, including the name of the chemical and the estimated quantity.

## Experimental Protocols

Currently, there are no established experimental protocols for the chemical neutralization or deactivation of **(R)-HTS-3** at the laboratory level. Therefore, the mandated procedure is the collection and disposal of the chemical waste by a licensed and approved waste management facility.

## Disposal Workflow Diagram

The following diagram illustrates the logical flow for the proper disposal of **(R)-HTS-3** waste in a laboratory setting.



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Caption: Disposal workflow for **(R)-HTS-3**.

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